

# Application Notes and Protocols: Preparation of Z-VAD-FMK Stock Solution in DMSO

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## Compound of Interest

Compound Name: Z-Vdvad-afc

Cat. No.: B12318340

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of Z-VAD-FMK (Carbobenzoxy-valyl-alanyl-aspartyl-[O-methyl]-fluoromethylketone), a potent, cell-permeable, and irreversible pan-caspase inhibitor. Accurate preparation of this stock solution is critical for reliable and reproducible results in studies of apoptosis and other caspase-dependent cellular processes. This guide includes information on the physicochemical properties of Z-VAD-FMK, step-by-step instructions for dissolving it in DMSO, and recommendations for storage and handling.

## Introduction

Z-VAD-FMK is a widely utilized tool in cell biology and drug discovery for the investigation of apoptosis. By binding to the catalytic site of caspases, it effectively blocks the apoptotic signaling cascade. To ensure the efficacy of Z-VAD-FMK in experimental settings, it is imperative to prepare a homogenous and stable stock solution. Dimethyl sulfoxide (DMSO) is the recommended solvent due to the high solubility of Z-VAD-FMK in it. These application notes provide a standardized protocol to achieve a consistent and usable Z-VAD-FMK stock solution.

## Physicochemical Properties of Z-VAD-FMK

A summary of the key quantitative data for Z-VAD-FMK is presented in the table below.

Property	Value	Reference
Molecular Weight	467.49 g/mol	[1][2][3]
Chemical Formula	C <sub>22</sub> H <sub>30</sub> FN <sub>3</sub> O <sub>7</sub>	[2][3][4]
Solubility in DMSO	≥ 10 mg/mL (≥ 20 mM)	[4][5]
Appearance	Solid	[5][6]
Purity	≥95%	[3][4]

## Experimental Protocols

### Materials

- Z-VAD-FMK powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

### Protocol for Preparing a 10 mM Z-VAD-FMK Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM Z-VAD-FMK stock solution. The quantities can be scaled as needed.

- Equilibration of Reagents: Allow the Z-VAD-FMK powder and DMSO to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect solubility.

[\[1\]](#)

- **Weighing Z-VAD-FMK:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 4.675 mg of Z-VAD-FMK powder into the tube.
- **Adding DMSO:** Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Z-VAD-FMK powder.
- **Dissolution:** Close the tube tightly and vortex the solution until the Z-VAD-FMK powder is completely dissolved. If necessary, brief warming at 37°C or sonication in an ultrasonic bath can aid in dissolution.[\[7\]](#)
- **Aliquotting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

## Calculation for Different Stock Solution Concentrations

The following table provides the required mass of Z-VAD-FMK to prepare 1 mL of stock solutions at various common concentrations.

Desired Stock Concentration	Mass of Z-VAD-FMK for 1 mL of DMSO
10 mM	4.675 mg
20 mM	9.35 mg
50 mM	23.375 mg

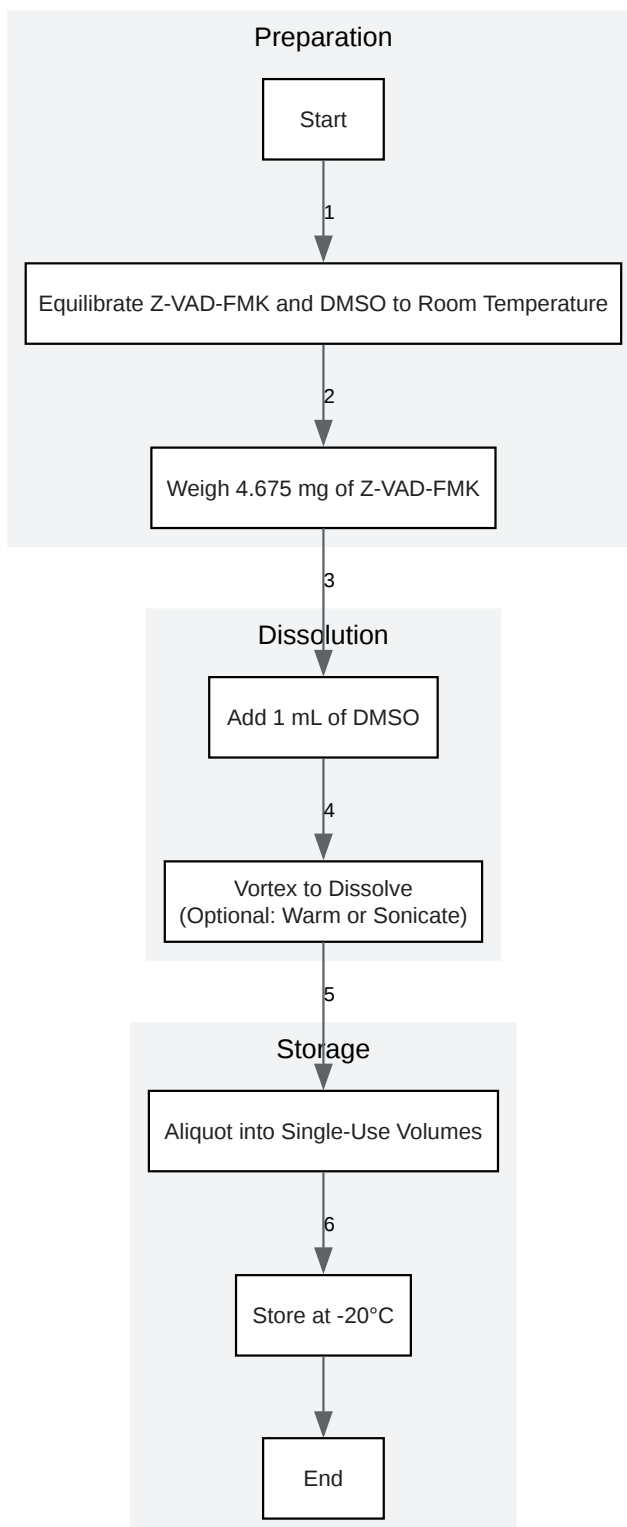
Formula for Calculation:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)} * 1000$$
  
(mg/g)

## Visualizations

### Experimental Workflow for Z-VAD-FMK Stock Solution Preparation

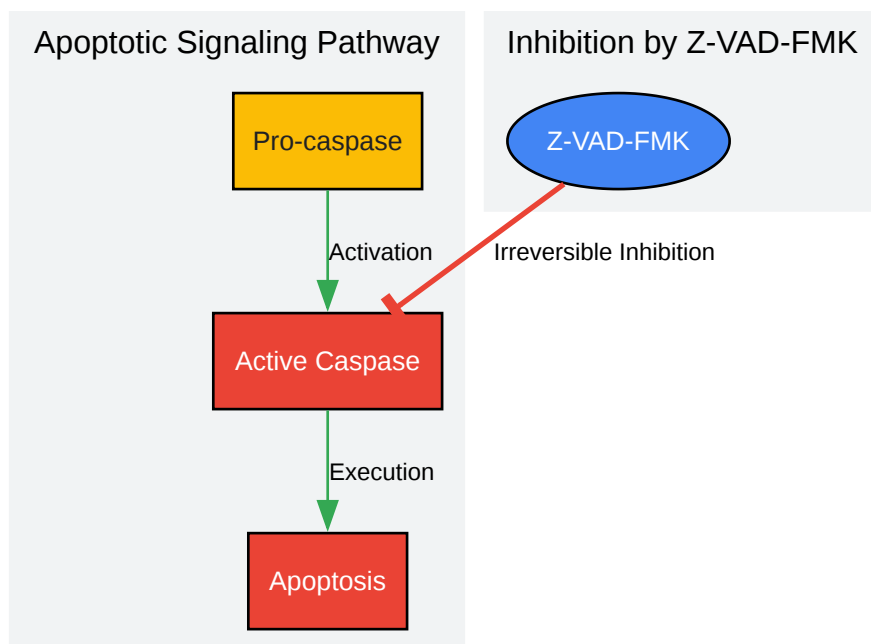
## Workflow for Z-VAD-FMK Stock Solution Preparation

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Caption: A flowchart illustrating the sequential steps for preparing a Z-VAD-FMK stock solution.

## Mechanism of Action: Z-VAD-FMK as a Pan-Caspase Inhibitor

### Mechanism of Z-VAD-FMK Inhibition



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Caption: A diagram showing how Z-VAD-FMK inhibits apoptosis by blocking the activity of caspases.

## Conclusion

The protocol outlined in these application notes provides a reliable method for the preparation of Z-VAD-FMK stock solutions. Adherence to these guidelines will help ensure the integrity of the compound and the reproducibility of experimental outcomes in apoptosis research. For optimal results, it is recommended to use high-purity reagents and calibrated equipment.

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